

L-Iditol-d8: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *L-Iditol-d8*
Cat. No.: *B13424347*

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Abstract

This technical guide provides comprehensive information on **L-Iditol-d8**, a deuterated stable isotope-labeled form of L-Iditol. Intended for researchers, scientists, and professionals in drug development, this document details the physicochemical properties of **L-Iditol-d8** and outlines its primary application as an internal standard for quantitative mass spectrometry. A detailed experimental protocol for the quantification of L-Iditol in biological matrices using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is provided, alongside a visual workflow diagram to illustrate the process.

Introduction

L-Iditol is a naturally occurring sugar alcohol and an epimer of sorbitol. It is a metabolite found in various organisms and is relevant in studies of carbohydrate metabolism. Accurate quantification of endogenous metabolites like L-Iditol is critical in metabolomics, clinical diagnostics, and drug development to understand disease states and biochemical pathways.

Stable isotope-labeled internal standards are the gold standard for quantitative analysis by mass spectrometry.[1] **L-Iditol-d8**, by incorporating deuterium atoms, is chemically identical to its unlabeled counterpart but is distinguishable by its higher mass. This property allows it to be

used as an ideal internal standard to correct for variations in sample preparation, matrix effects, and instrument response, thereby ensuring high accuracy and precision in quantification.[2][3]

Physicochemical Properties

The key quantitative data for **L-Iditol-d8** are summarized in the table below. It is important to note that a specific CAS (Chemical Abstracts Service) number is not always assigned to deuterated isomers; often, the CAS number of the parent compound is used as a reference.

Property	Value	Citation
Molecular Formula	C ₆ H ₆ D ₈ O ₆	[4]
Molecular Weight	190.22 g/mol	[4]
Parent CAS Number	488-45-9 (for unlabeled L-Iditol)	

Application: Internal Standard for LC-MS/MS Quantification

The primary application of **L-Iditol-d8** is as an internal standard (IS) in isotope dilution mass spectrometry workflows. This technique is widely employed in metabolomics to determine the precise concentration of target analytes in complex biological samples such as plasma, urine, or tissue extracts.

Principle

A known quantity of **L-Iditol-d8** is spiked into a biological sample at the beginning of the sample preparation process. The IS undergoes the same extraction, derivatization (if any), and analysis steps as the endogenous, unlabeled L-Iditol. Because the IS and the analyte co-elute chromatographically and have similar ionization efficiencies, the ratio of their peak areas as measured by the mass spectrometer can be used to calculate the exact concentration of the endogenous L-Iditol, effectively normalizing for sample loss and analytical variability.

Experimental Protocol: Quantification of L-Iditol in Human Plasma

This section provides a detailed methodology for the quantification of L-Iditol in human plasma using **L-Iditol-d8** as an internal standard via LC-MS/MS.

Materials and Reagents

- L-Iditol (analytical standard)
- **L-Iditol-d8** (internal standard)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Human plasma (K2-EDTA)

Preparation of Solutions

- Analyte Stock Solution (1 mg/mL): Accurately weigh and dissolve L-Iditol in a 50:50 methanol:water solution.
- Internal Standard Stock Solution (1 mg/mL): Accurately weigh and dissolve **L-Iditol-d8** in a 50:50 methanol:water solution.
- Working Solutions: Prepare serial dilutions of the analyte stock solution to create calibration standards (e.g., 1 ng/mL to 1000 ng/mL). Prepare a working internal standard solution (e.g., 100 ng/mL) by diluting the IS stock solution.

Sample Preparation (Protein Precipitation)

- Thaw plasma samples on ice.

- To 50 μ L of plasma sample, calibration standard, or quality control sample in a microcentrifuge tube, add 10 μ L of the working internal standard solution (**L-Iditol-d8**).
- Vortex briefly to mix.
- Add 200 μ L of ice-cold acetonitrile to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a new vial for LC-MS/MS analysis.

LC-MS/MS Instrumentation and Conditions

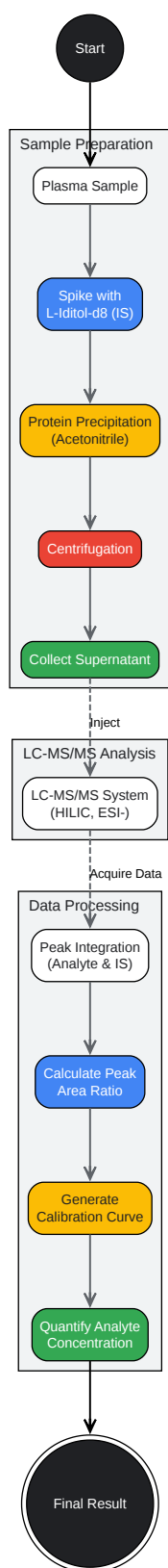
- LC System: UPLC or HPLC system.
- Column: A HILIC (Hydrophilic Interaction Liquid Chromatography) column is typically used for polar molecules like sugar alcohols.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: A gradient from high organic to high aqueous content.
- Flow Rate: e.g., 0.4 mL/min.
- Injection Volume: e.g., 5 μ L.
- Mass Spectrometer: Triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI), Negative Mode.
- MRM Transitions: Monitor specific precursor-to-product ion transitions for both L-Iditol and **L-Iditol-d8**. These must be optimized by direct infusion prior to analysis.

Data Analysis

- Integrate the peak areas for both the L-Iditol and **L-Iditol-d8** MRM transitions.
- Calculate the peak area ratio (Analyte Area / Internal Standard Area).
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of L-Iditol in the unknown samples by interpolating their peak area ratios from the linear regression of the calibration curve.

Visualized Workflow

The following diagrams illustrate the logical flow of the experimental and data analysis processes.



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Caption: Workflow for L-Iditol quantification using **L-Iditol-d8**.

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